

enhancing stability of S-(1,2-Dicarboxyethyl)glutathione in storage conditions

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Compound Focus: S-(1,2-Dicarboxyethyl)glutathione

CAS No.: 1115-52-2

Cat. No.: S1503356

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Storage Specifications

Property	Specification
Recommended Storage Temperature [1]	2°C to 8°C
Physical Form [1]	Neat (solid)
Purity [1]	≥95.0% (HPLC)
Water Impurity [1]	≤5.0%

Troubleshooting Guide

Here are solutions to common issues you might encounter when working with **S-(1,2-Dicarboxyethyl)glutathione**:

- **Unexpected Degradation or Low Purity**
 - **Potential Cause:** Hydrolysis of the molecule or decomposition due to improper storage temperature or the presence of moisture.
 - **Solution:** Verify the storage unit temperature is consistently maintained between 2°C and 8°C. For long-term storage, ensure the container is tightly sealed and consider using a desiccant to

control moisture [2].

- **Poor Cellular Uptake in Experiments**

- **Potential Cause:** The parent compound, **S-(1,2-Dicarboxyethyl)glutathione**, has limited lipophilicity, which restricts its ability to cross cell membranes.
- **Solution:** Research indicates that more lipophilic ester derivatives, such as the **S-(1,2-dicarboxyethyl)glutathione triester**, are designed to overcome this. These esters are hydrolyzed inside cells to release the active compound, leading to significantly higher intracellular glutathione levels and enhanced protective effects [3] [4].

- **Low Recovery from Aqueous Solutions**

- **Potential Cause:** The compound may be unstable in aqueous solutions over extended periods.
- **Solution:** Prepare fresh solutions for each experiment. If stock solutions are necessary, aliquot and freeze them at **-20°C or below** to minimize freeze-thaw cycles and slow degradation [5].

Experimental Design & Stability Protocols

Since direct stability data is scarce, you may need to generate your own. Here is a protocol for conducting a stability study.

Objective: To determine the stability of **S-(1,2-Dicarboxyethyl)glutathione** under various storage conditions over time.

Materials:

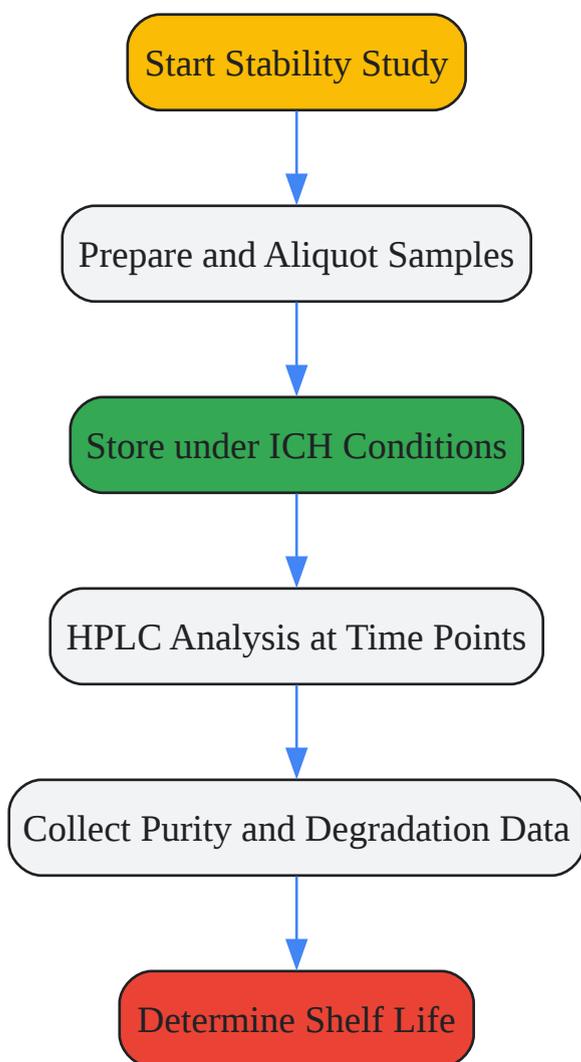
- High-purity **S-(1,2-Dicarboxyethyl)glutathione**.
- Appropriate containers (e.g., amber glass vials with screw caps).
- Desiccants (e.g., silica gel).
- Controlled temperature chambers or stability chambers.

Methodology:

- **Sample Preparation:** Weigh the compound into multiple vials. For moisture-sensitive studies, place some vials with a desiccant and some without.
- **Storage Conditions:** Store the samples under the following conditions to simulate different stresses [2] [5]:
 - **Long-term:** 25°C ± 2°C / 60% RH ± 5% RH
 - **Intermediate:** 30°C ± 2°C / 65% RH ± 5% RH

- **Accelerated:** $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- **Refrigerated:** $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ (as a control)
- **Time Points:** Remove samples at predetermined intervals (e.g., 0, 1, 3, 6, 9, 12, 24 months).
- **Analysis:** Analyze the samples using a validated HPLC method to assess:
 - **Potency:** Percentage of the parent compound remaining.
 - **Degradation Products:** Appearance and quantity of new peaks.

The workflow for this stability study can be visualized as follows:

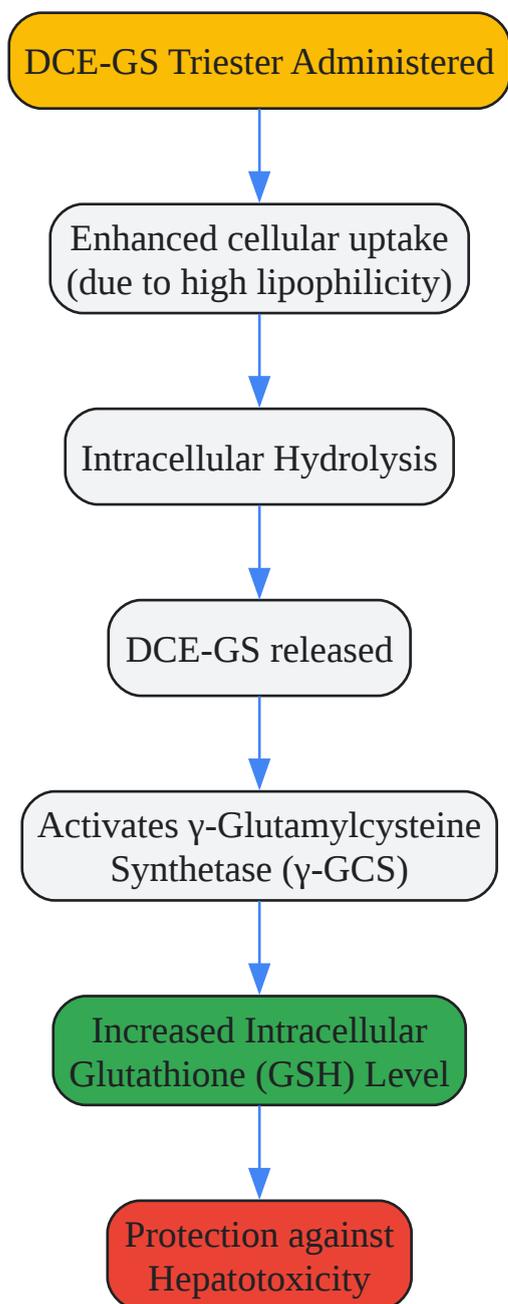


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Scientific Context & FAQs

What is the biological relevance of this compound? **S-(1,2-Dicarboxyethyl)glutathione**, also known as succinicGSH, is not just a synthetic molecule. It is an **endogenous compound** found in significant amounts in mammalian tissues like the liver, heart, and lens [1] [4]. It is formed in a **non-enzymatic reaction** between the metabolic intermediate fumarate and glutathione (GSH), a process that becomes prominent in cells with dysfunctional metabolism, such as in certain types of renal cancer [6].

How does it function in cells? Research shows that while the parent compound has protective properties, its triester derivative is more effective. The following diagram illustrates its proposed mechanism of action for protecting against hepatotoxicity:



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This mechanism highlights how the compound can boost the cell's primary antioxidant defense system [3].

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References

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To cite this document: Smolecule. [enhancing stability of S-(1,2-Dicarboxyethyl)glutathione in storage conditions]. Smolecule, [2026]. [Online PDF]. Available at:

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